Technical Guide: VWR Z8554052021 Laboratory Reagents

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Compound of Interest

Compound Name:	*Z8554052021*
Cat. No.:	*B12374733*

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Disclaimer: The product code VWR **Z8554052021** appears to be associated with multiple common laboratory reagents, including Isopropyl Alcohol and Acetone, based on publicly available Safety Data Sheets (SDS). This guide provides a consolidated technical overview based on this information. As these products are general-purpose laboratory solvents, a discussion of specific biological signaling pathways is not applicable. The information provided is intended for researchers, scientists, and drug development professionals for safe handling and use in a laboratory setting.

Core Product Identification and Properties

The VWR product code **Z8554052021** is linked to fundamental laboratory solvents such as Isopropyl Alcohol (Isopropanol) and Acetone. These are highly versatile organic solvents widely used for cleaning, degreasing, and as a reagent in chemical syntheses.[1][2]

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of Isopropyl Alcohol and Acetone, the primary products identified with the specified VWR code.

Table 1: Physical and Chemical Properties of Isopropyl Alcohol

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Property	Value
Chemical Formula	**C_3H_8O**
CAS Number	67-63-0[2]
Molar Mass	60.1 g/mol
Appearance	Colorless liquid[3]
Odor	Slight alcohol-like[3]
Boiling Point	82.6 °C (180.7 °F)
Melting Point	-89 °C (-128 °F)
Flash Point	12 °C (53.6 °F) - Closed Cup
Density	0.786 g/cm³ at 20 °C[4]

| Solubility in Water | Miscible |

Table 2: Physical and Chemical Properties of Acetone

Property	Value
Chemical Formula	**C_3H_6O**
CAS Number	67-64-1[5]
Molar Mass	58.08 g/mol [6]
Appearance	Clear, colorless liquid[5]
Odor	Pungent, sweetish
Boiling Point	56 °C (133 °F)[6]
Melting Point	-95 °C (-139 °F)[6]
Flash Point	-20 °C (-4 °F) - Closed Cup
Specific Gravity	0.786 - 0.789 at 25 °C[5]

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| Purity | ≥ 99.5%[5][6] |

Experimental Protocols: Safe Handling and Usage

Given the nature of these products as flammable solvents, adherence to strict safety protocols is paramount. The following represents a generalized experimental protocol for the safe handling and use of solvents like Isopropyl Alcohol or Acetone in a research environment.

Personal Protective Equipment (PPE) and Preparation

- Attire: Wear a flame-resistant lab coat, long pants, and closed-toe shoes.
- Eye Protection: Use chemical splash goggles that meet ANSI Z87.1 standards.
- Hand Protection: Wear solvent-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or perforation before use.[3]
- Ventilation: All handling of the solvent must be performed inside a certified chemical fume hood to avoid inhalation of vapors.[3]
- Emergency Equipment: Ensure an eyewash station, safety shower, and a Class B fire extinguisher are readily accessible and unobstructed.

Solvent Dispensing and Use

- Grounding: When transferring volumes greater than 1 liter, ensure both the source container and the receiving vessel are properly grounded and bonded to prevent static discharge, which can ignite flammable vapors.[2][3]
- Tools: Use only non-sparking tools when opening or handling containers.[2]
- Heating: Never heat flammable solvents using an open flame. Use only intrinsically safe heating equipment such as heating mantles or steam baths. Keep away from all ignition sources.[2][3]
- Procedure: For applications such as cleaning or degreasing, apply the solvent to a wipe cloth or immerse the object within the fume hood. Avoid spraying the solvent where possible.

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Storage and Disposal

- Storage: Store in a tightly closed, properly labeled container in a designated flammable liquids cabinet. The storage area should be cool, dry, and well-ventilated, away from incompatible materials like strong oxidizing agents.[3][7]

- Disposal: Dispose of waste solvent and solvent-contaminated materials (e.g., wipes, gloves) in a designated hazardous waste container. Do not pour waste solvent down the drain. All disposal must follow institutional, local, and national regulations.[2]

Mandatory Visualizations

The following diagrams illustrate key workflows for the safe and effective use of laboratory solvents and reagents associated with this product number.

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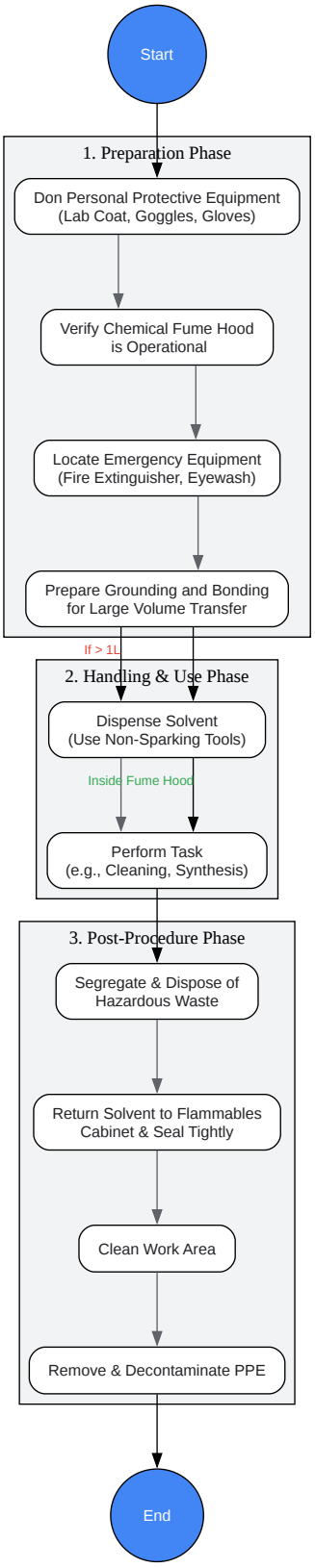

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Caption: General workflow for the safe handling of flammable laboratory solvents.

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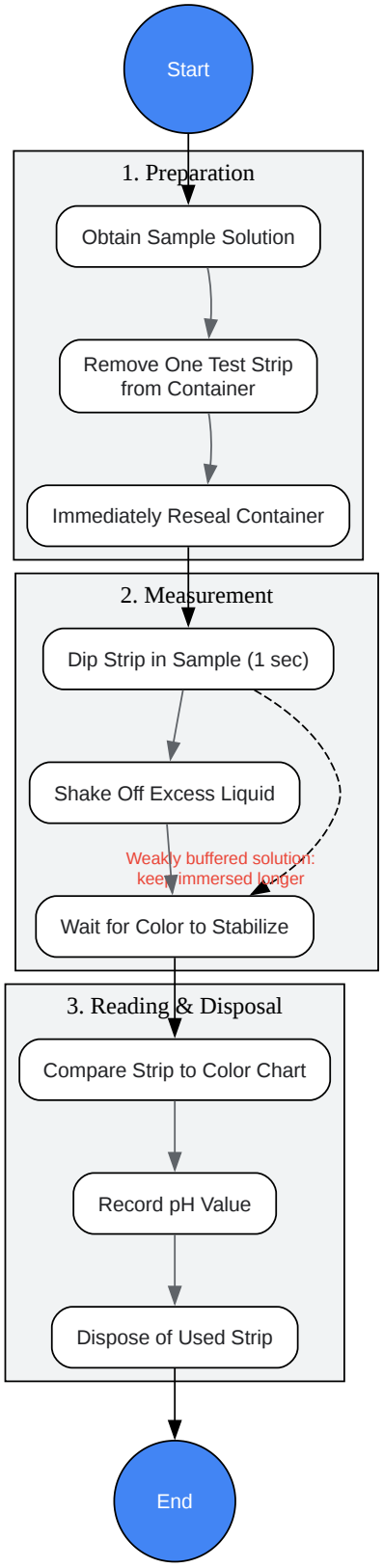
In the event that VWR **Z8554052021** refers to pH test strips, the following workflow applies.



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Caption: Standard protocol for pH measurement using indicator test strips.

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